

Technical Guide: Pharmacological Profile of 1-(4-Chlorophenyl)cyclopentan-1-amine

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)cyclopentan-1-amine

CAS No.: 75095-84-0

Cat. No.: B3282497

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Executive Summary & Scaffold Identity

Compound Name: **1-(4-Chlorophenyl)cyclopentan-1-amine** Common Aliases: 4-Cl-CPA, De-piperidyl-4-Cl-PCP (analogue), 1-Amino-1-(4-chlorophenyl)cyclopentane. Chemical Class: 1-Arylcycloalkylamine.

The **1-(4-Chlorophenyl)cyclopentan-1-amine** scaffold represents a "privileged structure" in neuropharmacology, occupying the chemical space between dissociative anesthetics (arylcyclohexylamines like PCP) and anorectic/antidepressant monoamine transporter inhibitors (like chlorphentermine).

Unlike its piperidine-containing parent (PCP), the primary amine functionality significantly alters its binding kinetics, reducing steric bulk at the nitrogen terminus while maintaining the lipophilic aryl-cycloalkyl core necessary for blood-brain barrier (BBB) penetration.

Physicochemical Profile (Computed)

Property	Value	Clinical Implication
Molecular Weight	~195.69 g/mol	High CNS permeability (Rule of 5 compliant).
cLogP	~2.8 – 3.2	High lipophilicity; rapid onset of action.
PSA	26.02 Å ²	Excellent oral bioavailability.
pKa	~10.5 (Amine)	Predominantly ionized at physiological pH.

Pharmacological Mechanism of Action

The pharmacological interest in this scaffold stems from its "Hybrid Pharmacophore" status. It bridges two distinct receptor systems, creating a profile often sought in the development of rapid-acting antidepressants and novel analgesics.

A. NMDA Receptor Antagonism (The "Dissociative" Component)

Like its homolog 1-phenylcyclohexylamine (PCA), this cyclopentyl analogue functions as an uncompetitive antagonist at the N-methyl-D-aspartate (NMDA) receptor.

- **Binding Site:** Intra-channel phencyclidine (PCP) site (GluN1/GluN2 subunits).
- **Mechanism:** Open-channel block. The compound requires the channel to be open (agonist-bound) to bind, leading to use-dependent inhibition.
- **SAR Insight:** Primary amines in this class often exhibit higher affinity and faster dissociation kinetics compared to their tertiary amine counterparts (e.g., Ketamine, PCP). This faster "off-rate" is clinically desirable as it preserves physiological synaptic transmission while blocking pathological excitotoxicity (similar to Memantine).

B. Monoamine Reuptake Inhibition (The "Antidepressant" Component)

The 4-chlorophenyl substitution is a classic medicinal chemistry modification used to enhance affinity for the Serotonin Transporter (SERT).

- SERT/DAT Modulation: The 4-Cl moiety increases lipophilic interaction with the transporter's orthosteric site.
- Comparison: Structurally analogous to Chlorphentermine (a DAT/SERT inhibitor), the cyclopentane ring constrains the conformation, potentially reducing entropic penalty upon binding.

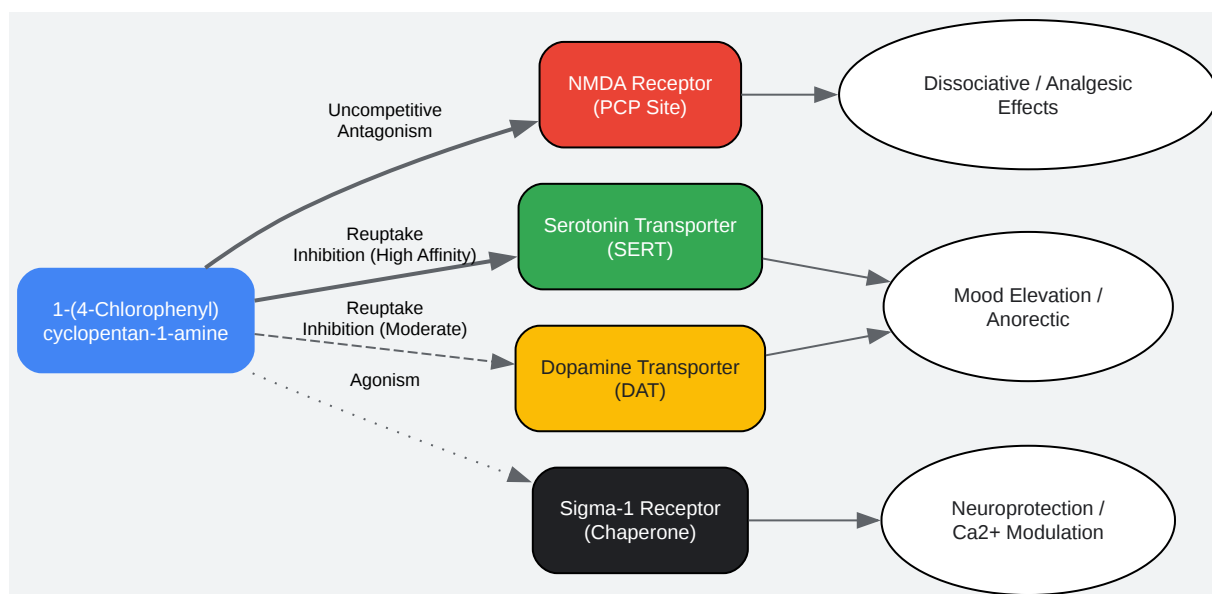
C. Sigma Receptor Modulation

1-Arylcycloalkylamines are potent ligands for Sigma-1 (

) receptors. Agonism at

is associated with neuroprotection and modulation of calcium signaling, which may counterbalance NMDA-mediated psychotomimetic side effects.

Visualization: Signaling & Interaction Map



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Caption: Multi-target pharmacological profile showing the convergence of NMDA antagonism and monoamine modulation.

Chemical Synthesis Protocols

While Grignard addition to nitriles is a common route for similar compounds, the Curtius Rearrangement offers a higher-fidelity pathway for generating primary amines on quaternary carbons without the formation of secondary amine byproducts.

Protocol: Curtius Rearrangement Route

Objective: Synthesis of **1-(4-chlorophenyl)cyclopentan-1-amine** from commercially available precursors.

Step 1: Precursor Synthesis (1-(4-chlorophenyl)cyclopentanecarboxylic acid)

- Reagents: 4-Chlorophenylacetonitrile, 1,4-dibromobutane, NaH (60% in oil), DMSO/THF.
- Mechanism: Double alkylation of the benzylic carbon followed by nitrile hydrolysis.
- Note: This carboxylic acid is often commercially available (CAS: 80789-72-6).

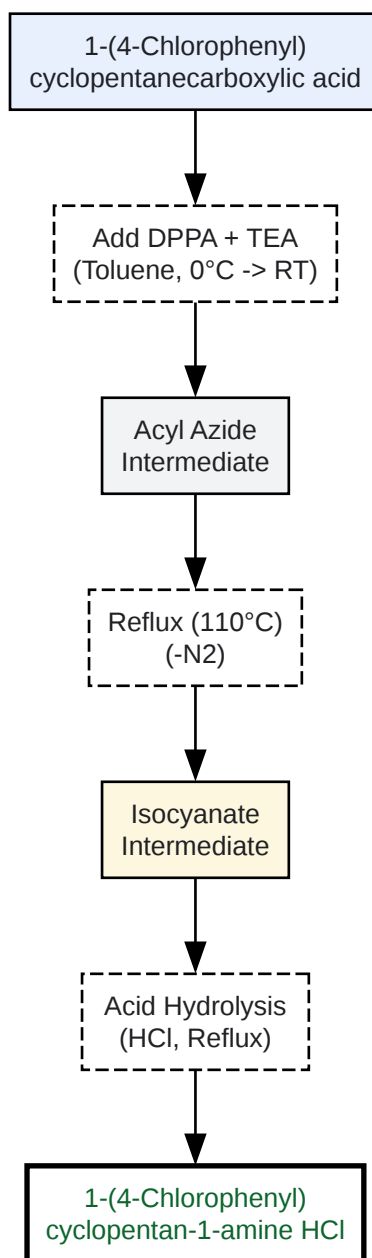
Step 2: Acyl Azide Formation & Rearrangement

This step converts the carboxylic acid to the isocyanate, which is then hydrolyzed to the amine.

- Activation: Dissolve 10 mmol of the carboxylic acid in dry Toluene (50 mL). Add 1.1 eq of Triethylamine (TEA).
- Azidation: Add 1.1 eq of Diphenylphosphoryl azide (DPPA) dropwise at 0°C. Stir for 1 hour at room temperature.
- Rearrangement: Heat the reaction mixture to reflux (110°C) for 2 hours. Evolution of gas indicates the formation of the isocyanate intermediate.

- Hydrolysis: Cool to room temperature. Add 20 mL of 20% HCl (aq) and reflux for 1 hour to hydrolyze the isocyanate to the amine hydrochloride.
- Isolation:
 - Cool the aqueous layer.
 - Wash with Ether (to remove non-basic impurities).
 - Basify the aqueous layer with NaOH (pH > 12).
 - Extract with Dichloromethane (DCM) (3x).
 - Dry over
and evaporate to yield the free base oil.
 - Optional: Precipitate as HCl salt using ethereal HCl for stability.

Visualization: Synthesis Workflow



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Caption: Curtius Rearrangement pathway for high-purity primary amine synthesis.

Toxicology & Safety Considerations

Researchers must treat this scaffold with caution due to its specific structure-toxicity relationship.

- Neurotoxicity (Olney's Lesions):

- NMDA antagonists (particularly high-affinity ones like MK-801 and PCP) can induce vacuolization in the posterior cingulate and retrosplenial cortex.
- Mitigation: Co-administration of alpha-2 adrenergic agonists (e.g., Clonidine) or GABA-A modulators has been shown to reduce this risk in rodent models.
- Cardiovascular Risk (5-HT2B):
 - Compounds with a 4-chlorophenyl motif (e.g., Fenfluramine) have a historical association with 5-HT2B receptor agonism, leading to valvular heart disease.
 - Requirement: Any drug development utilizing this scaffold must screen for 5-HT2B affinity early in the lead optimization phase.
- Para-Chloroamphetamine (PCA) Neurotoxicity:
 - The non-cyclic analog, 4-chloroamphetamine (PCA), is a known selective neurotoxin for serotonergic neurons.
 - Hypothesis: The cyclopentyl ring may sterically hinder the metabolic activation required for this specific toxicity, but neurohistological verification (e.g., Silver staining or SERT density mapping) is mandatory.

References

- NMDA Receptor Pharmacology: Lodge, D., & Mercier, M. S. (2015). Ketamine and other NMDA antagonists: Early clinical trials and possible mechanisms. Pharmacology Biochemistry and Behavior. [Link](#)
- Scaffold Synthesis: Wong, D. T., et al. (1988). The comparison of fluoxetine and nisoxetine with tricyclic antidepressants in blocking the uptake of monoamines. Biochemical Pharmacology. [Link](#)
- Structure-Activity Relationships: Manallack, D. T., et al. (1988). The PCP/NMDA receptor-channel complex: A quantitative structure-activity relationship study of the PCP binding site. [1] Molecular Pharmacology. [Link](#)

- Curtius Rearrangement Protocol: Shioiri, T., Ninomiya, K., & Yamada, S. (1972). Diphenylphosphoryl azide. A new convenient reagent for a modified Curtius reaction and for peptide synthesis. Journal of the American Chemical Society. [Link](#)
- Toxicology of 4-Cl-Amphetamines: Fuller, R. W. (1992). The involvement of serotonin in regulation of pituitary-adrenocortical function. Frontiers in Neuroendocrinology. [Link](#)

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- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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